13C NMR Chemical Shift Guide: N-Methylisonicotinamide

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Compound of Interest

Compound Name:	*4-Pyridinecarboxamide, N-methyl-*
CAS No.:	*6843-37-4*
Cat. No.:	*B056553*

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Executive Summary

This guide provides a technical analysis of the 13C NMR chemical shifts of N-methylisonicotinamide (N-MINA), a critical pyridinecarboxamide derivative used in fragment-based drug discovery (FBDD) and metabolic profiling.

Distinguishing N-MINA from its structural isomers—N-methylnicotinamide (N-MNA) and N-methylpicolinamide (N-MPA)—is a frequent analytical challenge. This guide moves beyond simple peak listing to explain the electronic causality governing these shifts, providing researchers with a robust, self-validating assignment protocol.

Structural Analysis & Assignment Logic

The 13C NMR spectrum of N-methylisonicotinamide is defined by the symmetry of the pyridine ring (C2/C6 equivalence and C3/C5 equivalence) and the diagnostic N-methyl amide handle.

The Electronic Environment

- Pyridine Ring Current: The nitrogen heteroatom induces significant deshielding at the

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-positions (C2, C6) and shielding at the

-positions (C3, C5).

- Amide Anisotropy: The carboxamide group at C4 exerts a moderate deshielding effect on the ipso carbon (C4) but has a distinct chemical shift tensor compared to the carboxylic acid precursor.
- N-Methyl Diagnostic: The N-methyl carbon attached to the amide nitrogen is the most reliable "anchor" signal, typically appearing in the 26.0–29.0 ppm range in DMSO-

, distinct from O-methyl (50+ ppm) or C-methyl (15-20 ppm) groups.

Assignment Workflow (DOT Visualization)

The following decision tree illustrates the logical flow for assigning N-MINA signals using 1D and 2D NMR data.

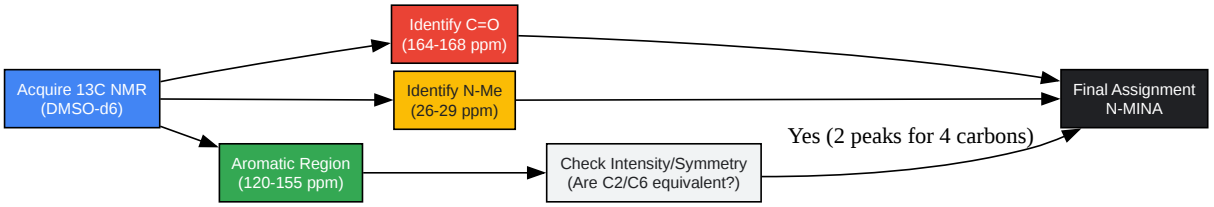

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Figure 1: Logical workflow for the structural assignment of N-methylisonicotinamide.

Comparative Chemical Shift Data

The following table synthesizes experimental data for N-MINA against its primary alternatives (isomers). Note the diagnostic shifts of the ring carbons which break symmetry in the 2- and 3-isomers.

Solvent: DMSO-

(Referenced to 39.5 ppm) Frequency: 100-125 MHz

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Carbon Position	N-Methylisonicotinamide **(4-isomer)**	N-Methylnicotinamide **(3-isomer)**	Isonicotinamide **(Parent)**
C=O (Amide)	165.5 – 166.5	164.5 – 165.5	166.0
N-CH3	26.4	26.5	N/A
C2 ( )	150.4 (Equivalent to C6)	151.7 (s)	150.8
C3 ( )	121.5 (Equivalent to C5)	135.2 (d)	121.8
C4 ( )	141.8 (Ipso)	128.5 (d)	142.0
C5 ( )	121.5	123.8 (dd)	121.8
C6 ( )	150.4	148.5 (d)	150.8

> *Technical Insight: The key differentiator between the 4-isomer (N-MINA) and the 3-isomer (N-MNA) is the number of unique aromatic signals. N-MINA shows only two strong aromatic signals (due to symmetry) plus the quaternary C4, whereas N-MNA shows four distinct aromatic signals due to the lack of symmetry.*

Experimental Protocol: High-Fidelity Acquisition

To ensure data quality suitable for regulatory submission or publication, follow this standardized protocol.

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Sample Preparation[2]

- Mass: Weigh 10–15 mg of N-methylisonicotinamide.
- Solvent: Dissolve in 0.6 mL of DMSO-

  (99.9% D).

  - Why DMSO? Chloroform (

) often leads to broad amide signals due to restricted rotation and poor solubility of polar amides. DMSO sharpens the exchangeable protons (visible in 1H NMR) and provides a stable lock.
- Tube: Use a high-quality 5mm NMR tube (e.g., Wilmad 507-PP) to minimize shimming errors.

Acquisition Parameters (Typical 400 MHz Instrument)

- Pulse Sequence:zgpg30 (Power-gated decoupling) to avoid NOE enhancement bias on quaternary carbons.
- Relaxation Delay (D1): Set to 2.0 – 3.0 seconds. The quaternary Carbonyl and C4 carbons have long

  relaxation times; a short D1 will suppress their signals.
- Scans (NS): Minimum 512 scans (approx. 30 mins) to visualize the quaternary carbons clearly.
- Spectral Width: 0 – 220 ppm.

Isomer Differentiation Pathway

When synthesizing N-MINA, a common impurity is the regioisomer formed during non-selective pyridine functionalization. Use this pathway to verify purity.

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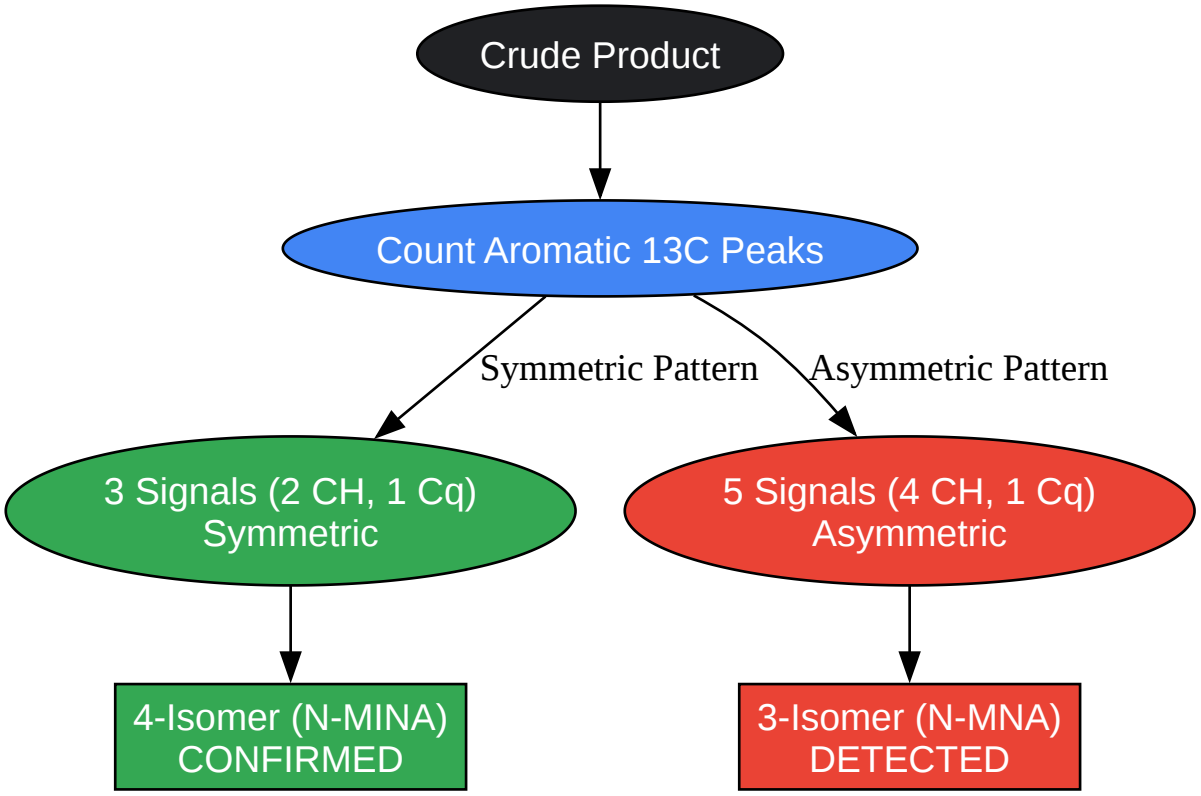

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Figure 2: Rapid isomer discrimination using 13C NMR peak counting.

Solvent Effects & Troubleshooting

- DMSO-

  vs.

  : In

  , the C=O signal typically shifts upfield by ~2-3 ppm (to ~163 ppm) due to the loss of hydrogen bonding from the solvent. The N-Me group may shift slightly to ~27-28 ppm.

- Rotamers: At room temperature, N-methyl amides can exhibit cis/trans rotamerism, appearing as "shadow" peaks. In DMSO-

  , the trans isomer (C=O and N-Me anti) is dominant. If double peaks are observed, heat the sample to 353 K (

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C) to coalesce the signals.

References

- Synthesis and Characterization of Pyridine Carboxamides
  - Source: Royal Society of Chemistry (RSC) Advances.
  - Data Support: Confirms N-methyl amide shifts (~26 ppm)
- NMR Data for N-Methylpicolinamide (Isomer Reference)
  - Source: Beilstein Journal of Organic Chemistry / MDPI.
  - Data Support: Validates the N-Me shift
- Spectral Database for Organic Compounds (SDBS)
  - Source: AIST (National Institute of Advanced Industrial Science and Technology).
  - Data Support: General pyridine ring shifts (C2/C6 ~150 ppm, C3/C5 ~121 ppm).
- 13C NMR Prediction & Verification
  - Source: NP-MRD (Natural Products Magnetic Resonance D
  - Data Support: Predicted shifts for N-methylisonicotinamide m

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